

Comparative Bioactivity Guide: N-(Methoxymethyl) vs. N-Methyl Derivatives

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Compound of Interest

Compound Name: *N-(Methoxymethyl)-4-methylpiperazine-1-carboxamide*

CAS No.: 1790342-05-0

Cat. No.: B2670189

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Executive Summary

In drug design, the choice between N-Methyl and N-(Methoxymethyl) (MOM) substitutions represents a fundamental decision between structural permanence and metabolic lability.

- N-Methyl (): A "hard" modification used to optimize binding affinity, lock conformation, or block metabolic sites. It is generally stable and alters lipophilicity () and steric bulk.
- N-Methoxymethyl (): A "soft" modification acting primarily as a formaldehyde-releasing prodrug moiety. It masks polarity to improve permeability or solubility but is rapidly hydrolyzed in vivo to regenerate the free N-H amine.

Quick Comparison Matrix

Feature	N-Methyl ()	N-(Methoxymethyl) ()
Primary Role	Lead Optimization (SAR)	Prodrug Strategy (Delivery)
Chemical Class	Tertiary Amine / Amide	Hemiaminal Ether (-Acetal)
Metabolic Stability	High (Slow oxidative demethylation)	Low (Rapid hydrolysis/oxidation)
Solubility Impact	Moderate (Disrupts crystal packing)	High (Disrupts packing + H-bond acceptor)
Bioactivity	Intrinsic (Active species)	Extrinsic (Releases parent drug)
Toxicology	Generally low risk	Releases Formaldehyde (HCHO)

Physicochemical & Structural Impact[1]

Lipophilicity and Solubility

While both groups remove the hydrogen bond donor (HBD) character of the N-H bond, they interact with water differently.

- N-Methyl: Adds a hydrophobic methyl group. On aromatic rings, it typically increases by 0.5–0.6 units, reducing water solubility unless it disrupts strong intermolecular crystal packing (the "melting point effect").
- N-Methoxymethyl: Adds an ether oxygen, which acts as a hydrogen bond acceptor (HBA).
 - LogP Effect: The methylene () adds lipophilicity, but the ether oxygen () subtracts it. The net effect is a smaller increase in

compared to

-Methyl (typically 0.2–0.4 units).

- Solubility: The exposed ether oxygen can engage with solvent water molecules, often making N-MOM derivatives more water-soluble than their N-Methyl counterparts.

Conformational Locking

- N-Methyl: Induces significant steric clash, often forcing amides into a cis conformation or twisting biaryl systems out of planarity. This is used to "lock" bioactive conformations.
- N-MOM: The additional oxygen atom and the flexibility of the methoxy arm allow for different steric accommodation. It does not provide the same rigid "lock" as the methyl group and may introduce entropic penalties upon binding if the ether chain is not buried.

Metabolic Fate & Mechanism of Action

The critical distinction lies in the stability of the C-N bond.

N-Methyl: Oxidative Demethylation

N-Methyl groups are removed via oxidative N-demethylation catalyzed by CYP450 enzymes.

This is a two-step process:

- Hydroxylation to an unstable carbinolamine ().
- Collapse to release formaldehyde and the free amine. Rate: This process is generally slow and rate-limiting, making N-Methyl derivatives stable circulating drugs.

N-MOM: The "Formaldehyde Releaser"

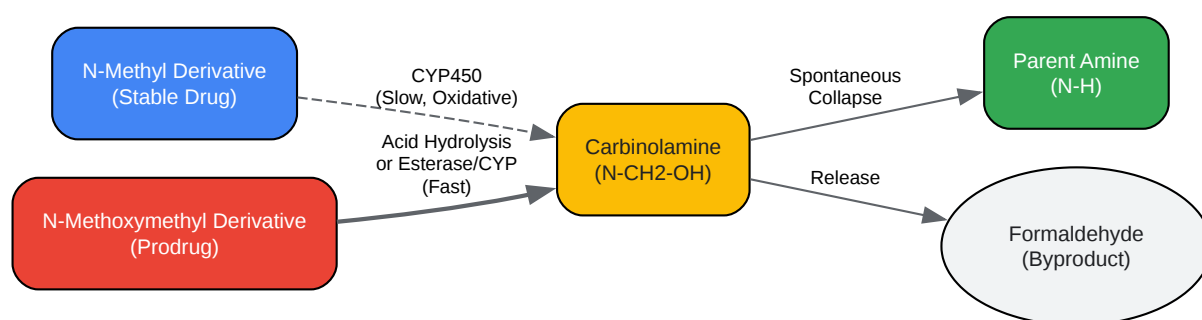
The N-MOM group is a hemiaminal ether. It is chemically programmed to decompose.

- Acid Hydrolysis: In the acidic environment of the stomach or lysosome, the acetal linkage () is susceptible to spontaneous hydrolysis.

- Enzymatic Cleavage: CYP450s rapidly hydroxylate the methylene carbon or the methoxy methyl. Result: N-MOM derivatives have short half-lives (often < 30 min) and are used to deliver the parent drug (N-H) across membranes before releasing it.

Visualization: Metabolic Pathways

The following diagram contrasts the stability of the two derivatives.



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Caption: Comparative metabolic fate. N-Methyl requires slow oxidative activation, while N-MOM undergoes rapid hydrolysis to release the parent drug.

Case Studies: Bioactivity Comparisons

Case Study A: The Prodrug Effect (Phenytoin & 5-FU)

In the development of anticonvulsants and antimetabolites, N-alkylation is used to solve solubility issues.

- Experiment: Comparison of N-acyloxymethyl (closely related to MOM) vs. N-Methyl derivatives of Phenytoin.
- Data:
 - N-Methyl-Phenytoin: Inactive as an anticonvulsant because the N-H group is essential for hydrogen bonding in the sodium channel receptor site. The methyl group sterically blocks

this interaction.

- N-MOM-Phenytoin (Prodrug): Exhibits high in vivo potency. The MOM group increases lipophilicity for blood-brain barrier penetration, then hydrolyzes to release active Phenytoin.
- Takeaway: If the target requires an H-bond donor, N-Methyl kills activity, while N-MOM restores it (via prodrug mechanism).

Case Study B: Potency Optimization (Benzimidazoles)

In antiproliferative agents where the nitrogen is part of the hydrophobic core:

- Context: Benzimidazole carboxamides targeting MCF-7 cancer lines.
- Data:
 - N-H Parent:
(Poor permeability).
 - N-Methyl Derivative:
(Most potent).[1] The methyl group filled a hydrophobic pocket and improved cellular uptake without degradation.
 - N-MOM Derivative: Not isolated as a stable active compound due to rapid decomposition in assay media.
- Takeaway: For stable, intracellular targets, N-Methyl is superior due to metabolic resistance.

Experimental Protocols

Synthesis of N-Methoxymethyl Derivatives

Note: MOM-Cl is a carcinogen. Use strict safety controls.

- Reagents: Sodium Hydride (NaH, 60% dispersion), Chloromethyl Methyl Ether (MOM-Cl), Anhydrous DMF.

- Procedure:
 - Dissolve the substrate (amine/amide) in anhydrous DMF under Argon at 0°C.
 - Add NaH (1.2 eq) portion-wise. Stir for 30 min to ensure deprotonation (evolution of gas).
 - Add MOM-Cl (1.1 eq) dropwise via syringe.
 - Warm to room temperature and stir for 2–4 hours.
 - Quench: Pour into ice water. Extract with EtOAc.
 - Purification: Silica gel chromatography (Note: MOM groups are acid-sensitive; avoid acidic mobile phases).

Microsomal Stability Assay (Metabolic Lability)

This protocol differentiates a stable N-Methyl analog from a labile N-MOM prodrug.

- Preparation:
 - Test compounds:
final concentration.
 - System: Human Liver Microsomes (HLM) (0.5 mg/mL protein) in Phosphate Buffer (pH 7.4).
 - Cofactor: NADPH regenerating system.
- Workflow:
 - Pre-incubate compound + HLM for 5 min at 37°C.
 - Initiate reaction with NADPH.
 - Sample at

min.

- Quench samples with ice-cold Acetonitrile (containing Internal Standard).
- Analysis:
 - Analyze via LC-MS/MS.
 - Success Criteria:

- N-Methyl:[2]

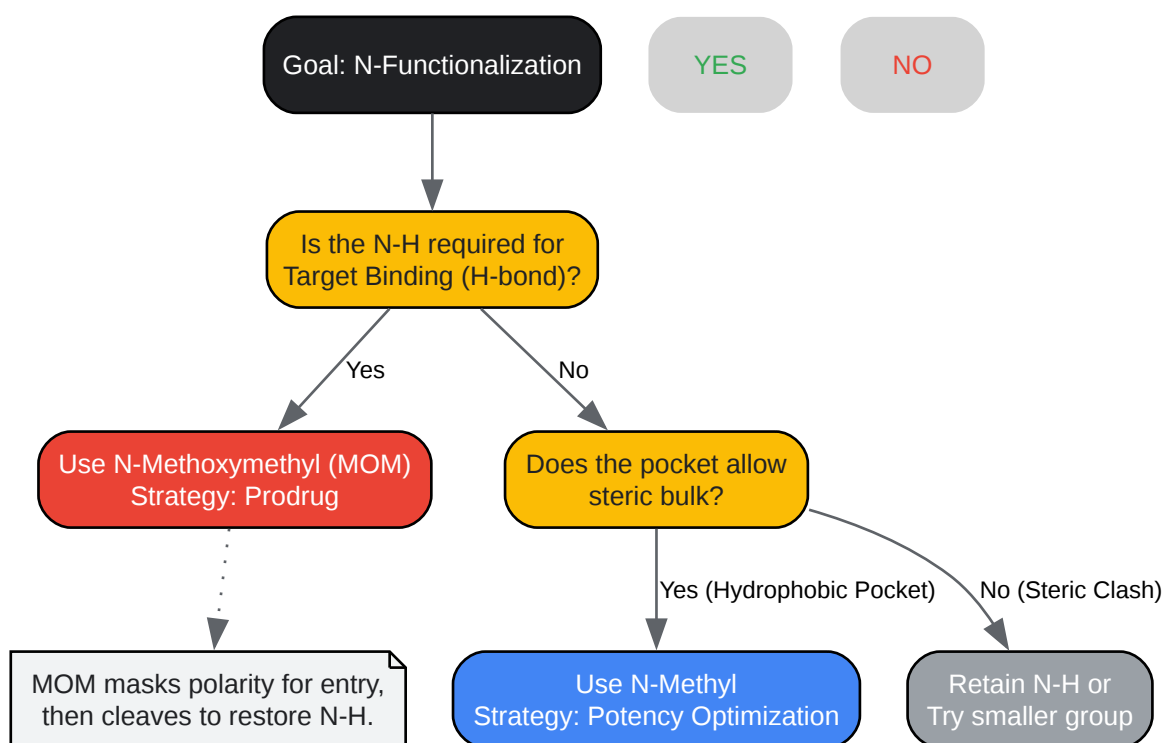
remaining at 60 min (Stable).

- N-MOM:

remaining at 15 min (Labile/Prodrug), with appearance of Parent (N-H) mass peak.

Decision Guide: When to Use Which?

Use the following decision tree to select the appropriate derivative for your drug discovery program.



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Caption: Strategic decision tree for selecting N-Methyl vs. N-MOM modifications based on target binding requirements.

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